

3-Bromo-5-phenoxy pyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Bromo-5-phenoxy pyridine

Cat. No.: B1290746

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Technical Guide: 3-Bromo-5-phenoxy pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information on **3-Bromo-5-phenoxy pyridine**, a heterocyclic compound with potential applications in synthetic chemistry. Due to the limited publicly available data, this document focuses on its fundamental properties and inferred synthetic strategies based on related compounds.

Core Compound Information

CAS Number: 28232-63-5 Molecular Formula: C₁₁H₈BrNO Molecular Weight: 250.09 g/mol

Property	Value
CAS Number	28232-63-5
Molecular Formula	C ₁₁ H ₈ BrNO
Molecular Weight	250.09 g/mol

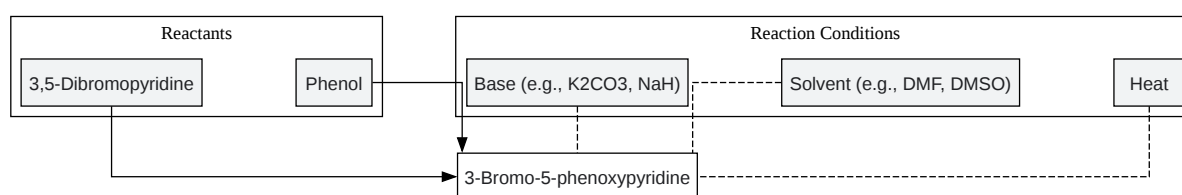
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromo-5-phenoxy pyridine** are not readily available in the surveyed literature. However, based on the synthesis of structurally

similar compounds, such as 3-Bromo-5-methoxypyridine, a nucleophilic aromatic substitution reaction represents a plausible synthetic route.

A general approach would involve the reaction of a di-substituted pyridine, such as 3,5-dibromopyridine, with phenol in the presence of a suitable base and potentially a catalyst. The phenoxide anion, generated in situ, would act as the nucleophile, displacing one of the bromine atoms on the pyridine ring.

General Reaction Scheme:



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Caption: A potential synthetic workflow for **3-Bromo-5-phenoxy pyridine**.

Quantitative Data

No specific quantitative experimental data, such as IC₅₀ values, binding affinities, or detailed pharmacokinetic data for **3-Bromo-5-phenoxy pyridine**, were identified in the public domain.

Signaling Pathways and Biological Activity

Information regarding the biological activity or associated signaling pathways of **3-Bromo-5-phenoxy pyridine** is currently unavailable in the scientific literature. Compounds with similar structural motifs, such as bromo- and phenoxy-substituted pyridines, are often investigated as intermediates in the synthesis of pharmaceuticals and agrochemicals. However, the specific biological profile of this compound remains to be elucidated.

Conclusion

3-Bromo-5-phenoxy pyridine is a defined chemical entity with established basic properties. While its potential as a synthetic intermediate is suggested by analogy to related compounds, a comprehensive understanding of its reactivity, biological activity, and associated experimental protocols is lacking in the current body of scientific literature. Further research is required to explore the potential applications of this compound in drug discovery and other areas of chemical science.

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